

# An In-depth Technical Guide to the Physical Properties of 2,7-Naphthalenediol

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## Compound of Interest

Compound Name: 2,7-Naphthalenediol

Cat. No.: B041206

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This guide provides a comprehensive overview of the melting and boiling points of **2,7-Naphthalenediol**, targeted at researchers, scientists, and professionals in drug development. It includes tabulated physical data, detailed experimental protocols for property determination, and a logical workflow for compound identification and purity assessment.

## Data Presentation: Physical Properties

The melting and boiling points of **2,7-Naphthalenediol** are critical physical constants for its identification, purification, and application in various scientific fields. The data, compiled from multiple sources, are summarized below.

Physical Property	Value	Notes
Melting Point	184 - 191 °C	The reported range varies slightly across suppliers. For instance, some sources indicate a range of 185-190°C[1][2][3], while others specify 184-187°C[4] or 184-191°C[5].
Boiling Point	~375 °C	This value is typically a prediction or estimation, as decomposition may occur at such high temperatures.[1][2] One source provided a rough estimate of 246.06°C[3].
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>2</sub>	
Molecular Weight	160.17 g/mol	[1]
Appearance	White to grey or pale brown crystalline powder	[1][5]

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental for compound characterization. The following sections detail the standard laboratory procedures for these measurements.

The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. For a pure crystalline compound, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting range.[6][7]

Methodology: Capillary Method

- Sample Preparation: A small amount of the dry **2,7-Naphthalenediol** sample is finely crushed into a powder.[8]

- **Capillary Tube Packing:** A capillary tube, sealed at one end, is tapped open-end-down into the powder. The sample is compacted into the bottom of the tube by tapping or by dropping it through a long glass tube. The packed sample height should be 1-2 cm.[8][9]
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[9] This assembly is then placed in a heating apparatus, such as a Thiele tube containing mineral oil or a modern digital melting point apparatus with a heated metal block.
- **Heating and Observation:**
  - The apparatus is heated rapidly at first to determine an approximate melting point.
  - The measurement is then repeated with a fresh sample, heating rapidly to about 10-15°C below the approximate melting point.
  - The heating rate is then slowed to 1-2°C per minute to allow for thermal equilibrium.
- **Data Recording:** Two temperatures are recorded:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire sample has completely melted. The melting point is reported as the range T1-T2.[8]

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[10]

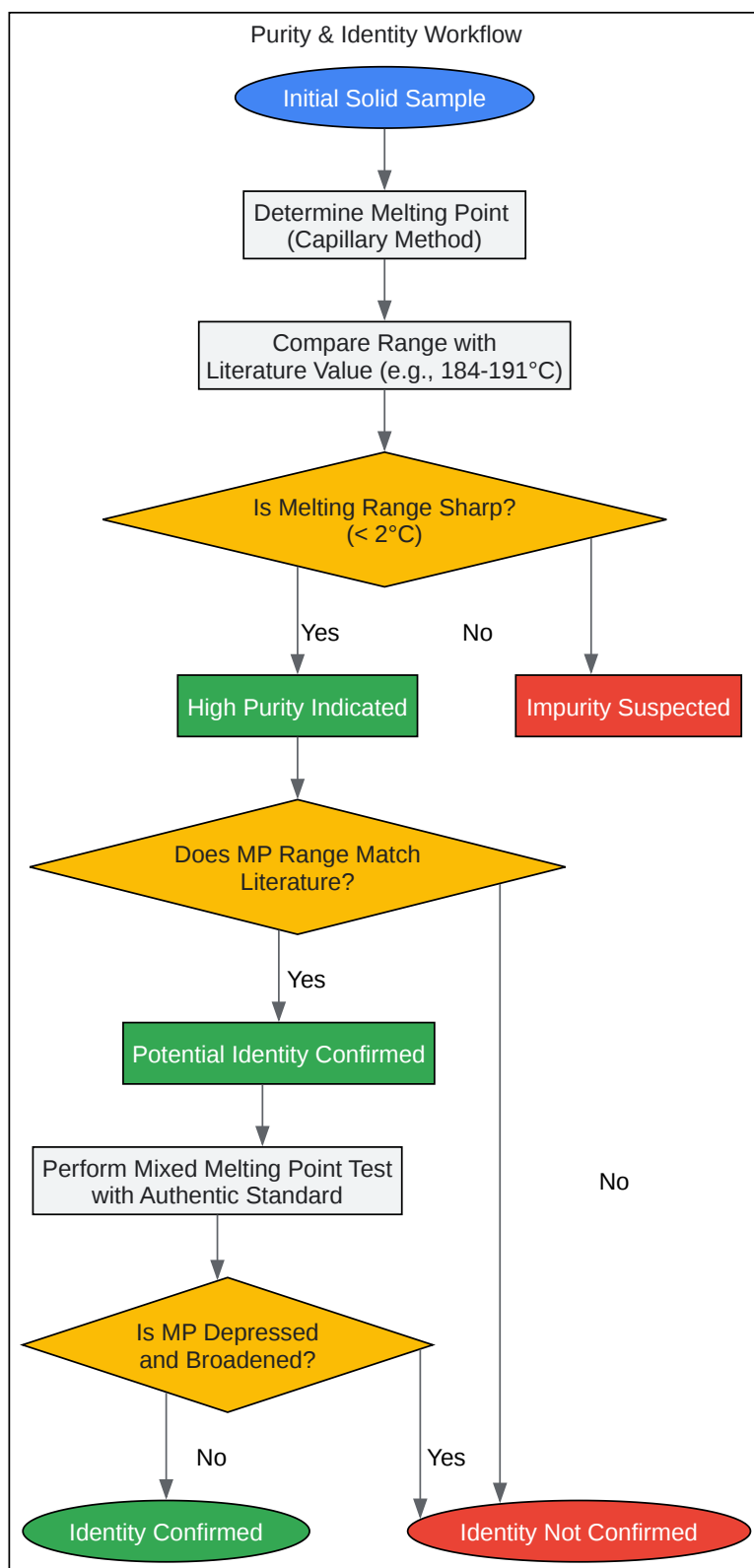
Methodology: Capillary Inversion (Siwoloboff Method)

- **Sample Preparation:** A small volume (a few milliliters) of the liquid to be tested is placed into a small test tube (fusion tube).[11]
- **Apparatus Setup:**
  - A capillary tube is sealed at one end.[10][12]
  - The open end of the capillary tube is placed down into the liquid in the fusion tube.[10][12]

- The fusion tube is attached to a thermometer, and the assembly is heated in a suitable bath.
- Heating and Observation: The heating bath is warmed gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Data Recording:
  - Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.<sup>[10]</sup> This indicates that the vapor of the liquid has displaced all the air.
  - The heat source is then removed, and the apparatus is allowed to cool slowly.
  - The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.<sup>[11]</sup>

## Mandatory Visualization

The following diagram illustrates a standard workflow for using melting point determination to assess the purity and confirm the identity of a known solid organic compound like **2,7-Naphthalenediol**.



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